

# An In-depth Technical Guide to the Physical Properties of Cadmium Iodide Crystals

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Cadmium iodide

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## Introduction

**Cadmium iodide** ( $\text{CdI}_2$ ) is an inorganic compound notable for its distinct layered crystal structure, which serves as a prototype for many other  $\text{MX}_2$ -type compounds with strong polarization effects.<sup>[1][2]</sup> In its pure form, it manifests as a white to pale-yellow crystalline solid.<sup>[3]</sup> This technical guide provides a comprehensive overview of the core physical properties of **cadmium iodide** crystals, detailing its structural, mechanical, thermal, electrical, and optical characteristics. The information is intended to be a vital resource for researchers and professionals engaged in materials science, semiconductor research, and potentially in specialized areas of drug development where crystalline structures are of interest.

## Crystal Structure

**Cadmium iodide** crystals typically exhibit a hexagonal layered lattice structure.<sup>[1][2]</sup> The iodide anions ( $\text{I}^-$ ) form a hexagonal close-packed (HCP) arrangement, and the cadmium cations ( $\text{Cd}^{2+}$ ) occupy all the octahedral holes in alternating layers.<sup>[1][2]</sup> This arrangement results in a sandwich-like structure of I-Cd-I layers, which are held together by weak van der Waals forces.<sup>[3]</sup> This layered nature imparts properties such as softness and perfect basal cleavage.<sup>[3][4]</sup>

The bonding in **cadmium iodide** is predominantly ionic but possesses a partial covalent character.<sup>[1][2]</sup> The crystal structure of  $\text{CdI}_2$  is a common motif for various other iodides,

bromides, chlorides, and hydroxides of different metals.[\[1\]](#)[\[2\]](#)

## Crystallographic Data

The crystallographic parameters of **cadmium iodide** are summarized in the table below.

Property	Value
Crystal System	Hexagonal <a href="#">[1]</a> <a href="#">[4]</a>
Space Group	P-3m1 <a href="#">[5]</a>
Lattice Parameters	$a = 4.24 \text{ \AA}$ , $c = 6.84 \text{ \AA}$
(These are typical values and can vary slightly with polytype)	
Coordination Geometry	Octahedral <a href="#">[1]</a>
Cleavage	Perfect basal (0001) <a href="#">[4]</a>

## Mechanical Properties

The layered structure of **cadmium iodide** significantly influences its mechanical properties, rendering it a relatively soft material.

Property	Value
Mohs Hardness	2-3 <a href="#">[4]</a>
Hardness Description	Pure crystals are extremely soft, but can become harder with doping. <a href="#">[6]</a>
Cleavage	Perfect basal cleavage along the (0001) plane. <a href="#">[4]</a>

## Thermal Properties

The thermal behavior of **cadmium iodide** is critical for its synthesis and application in various devices.

Property	Value
Melting Point	388 °C[1]
Boiling Point	713 °C[4]
Density	5.67 g/cm <sup>3</sup> [4]

## Electrical Properties

**Cadmium iodide** is a semiconductor with a wide bandgap, and its electrical properties can be tuned by doping.[6][7]

Property	Value
Resistivity	High (can be decreased with doping)[7][8]
Conductivity	Low (can be increased with doping)[6][8]
Dielectric Constant	The dielectric constant of stable 4H structured films is reported to be in the range of ~15–30.[8]

## Optical Properties

The optical properties of **cadmium iodide** are of significant interest for applications in radiation detection and optoelectronics.[3][7]

Property	Value
Appearance	White to pale-yellow crystals[3]
Optical Band Gap	~3.22 eV (for single crystals)[7]
Photoluminescence	Pristine cadmium iodide exhibits photoluminescence with distinct emission bands.[9][10]

## Experimental Protocols

## Crystal Growth

A straightforward method for growing single crystals of **cadmium iodide** at ambient conditions.

- Solution Preparation: Dissolve 15.1 g of **cadmium iodide** powder in 20 ml of deionized water.[\[7\]](#)
- Crystallization: Keep the solution undisturbed in a covered container for approximately two days under ambient temperature, moisture, and pressure.[\[7\]](#)
- Crystal Harvesting: Carefully decant the solution and dry the resulting single crystals.[\[7\]](#)

A purification method used to obtain high-purity **cadmium iodide** crystals.

- Material Preparation: Place commercially available **cadmium iodide** in a suitable container, such as a quartz boat.[\[11\]](#)
- Zone Melting: Create a narrow molten zone in the solid ingot of **cadmium iodide** using a heater.[\[12\]](#)
- Zone Traversal: Slowly move the molten zone along the length of the ingot. Impurities, being more soluble in the melt, will be segregated to one end of the ingot.[\[12\]](#)
- Repetition: Repeat the process for multiple passes (e.g., thirty passes) to achieve maximum purification.[\[8\]](#)

## Structural Characterization

Used to determine the crystal structure, identify polytypes, and assess crystalline quality.

- Sample Preparation: Mount a single crystal or a powdered sample of **cadmium iodide** on the sample holder of the diffractometer.
- Data Acquisition: Use a diffractometer, such as a Bruker D8 Discover, to obtain the diffraction pattern.[\[7\]](#) A common setup involves using Cu K $\alpha$  radiation.
- Analysis: Analyze the positions and intensities of the diffraction peaks to determine the lattice parameters and crystal structure. For instance, sharp peaks at specific  $2\theta$  angles correspond

to particular crystallographic planes, confirming the hexagonal structure.[\[7\]](#)

## Optical Characterization

Employed to determine the optical band gap of the material.

- Sample Preparation: Prepare a thin film of **cadmium iodide** on a transparent substrate (e.g., quartz) or use a sufficiently thin single crystal.
- Measurement: Use a UV-Vis spectrophotometer, such as a Perkin Elmer Lambda 35, to measure the optical absorbance or transmittance of the sample over a range of wavelengths.[\[7\]](#)
- Data Analysis (Tauc Plot):
  - Calculate the absorption coefficient ( $\alpha$ ) from the absorbance data.
  - Plot  $(\alpha h\nu)^2$  versus photon energy ( $h\nu$ ).
  - Extrapolate the linear portion of the plot to the energy axis (where  $(\alpha h\nu)^2 = 0$ ) to determine the direct band gap of the material.[\[7\]](#)

Investigates the luminescent properties of the crystals.

- Excitation: Excite the **cadmium iodide** sample with a light source of energy greater than its band gap (e.g., a laser or synchrotron radiation).[\[9\]](#)[\[13\]](#)
- Emission Collection: Collect the emitted light using a spectrometer.
- Spectral Analysis: Analyze the resulting spectrum to identify the wavelengths of emitted light, which correspond to different electronic transitions and can be influenced by defects and impurities.[\[9\]](#)[\[13\]](#)

## Electrical Characterization

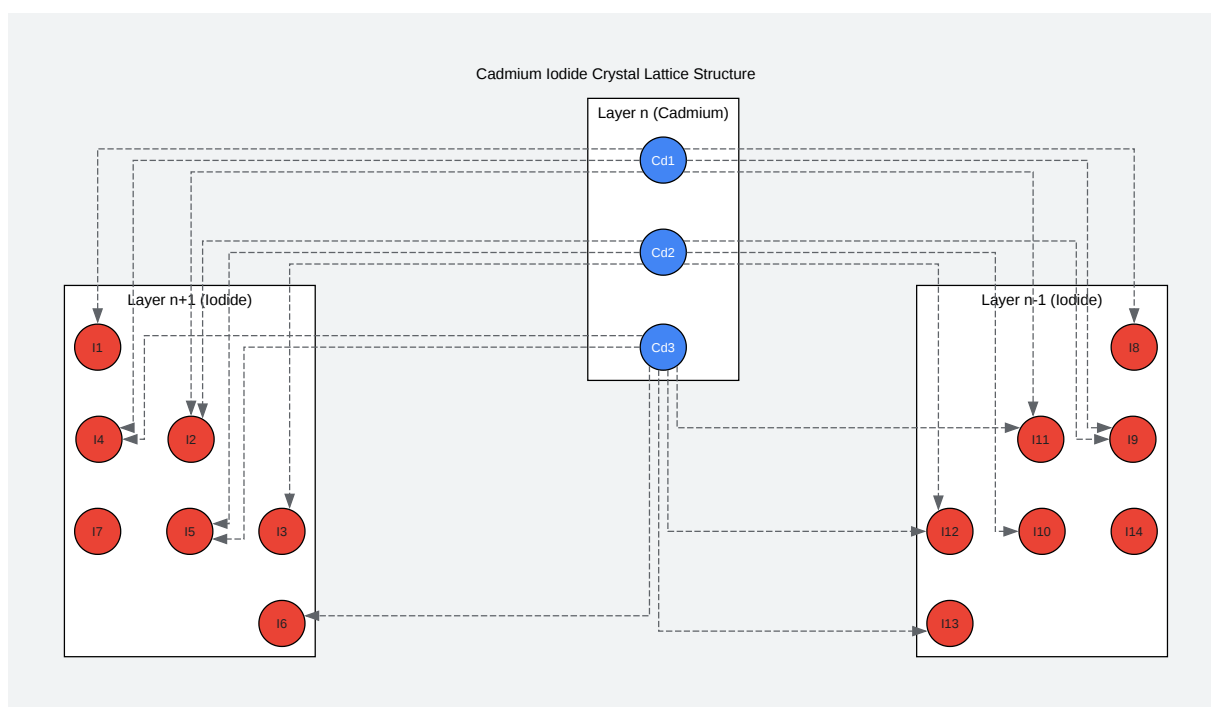
Determines the electrical resistance and conductance of the material.

- Sample Preparation: Prepare a sample of known dimensions (length, width, and thickness). Apply conductive contacts (e.g., gold electrodes) to the sample.<sup>[5]</sup>
- Measurement: Use an electrometer, such as a Keithley 6517, to measure the resistance of the sample.<sup>[8]</sup>
- Calculation:
  - Calculate the resistivity ( $\rho$ ) using the formula  $\rho = R(A/L)$ , where  $R$  is the measured resistance,  $A$  is the cross-sectional area, and  $L$  is the length between the contacts.
  - Conductivity ( $\sigma$ ) is the reciprocal of resistivity ( $\sigma = 1/\rho$ ).

Measures the ability of the material to store electrical energy in an electric field.

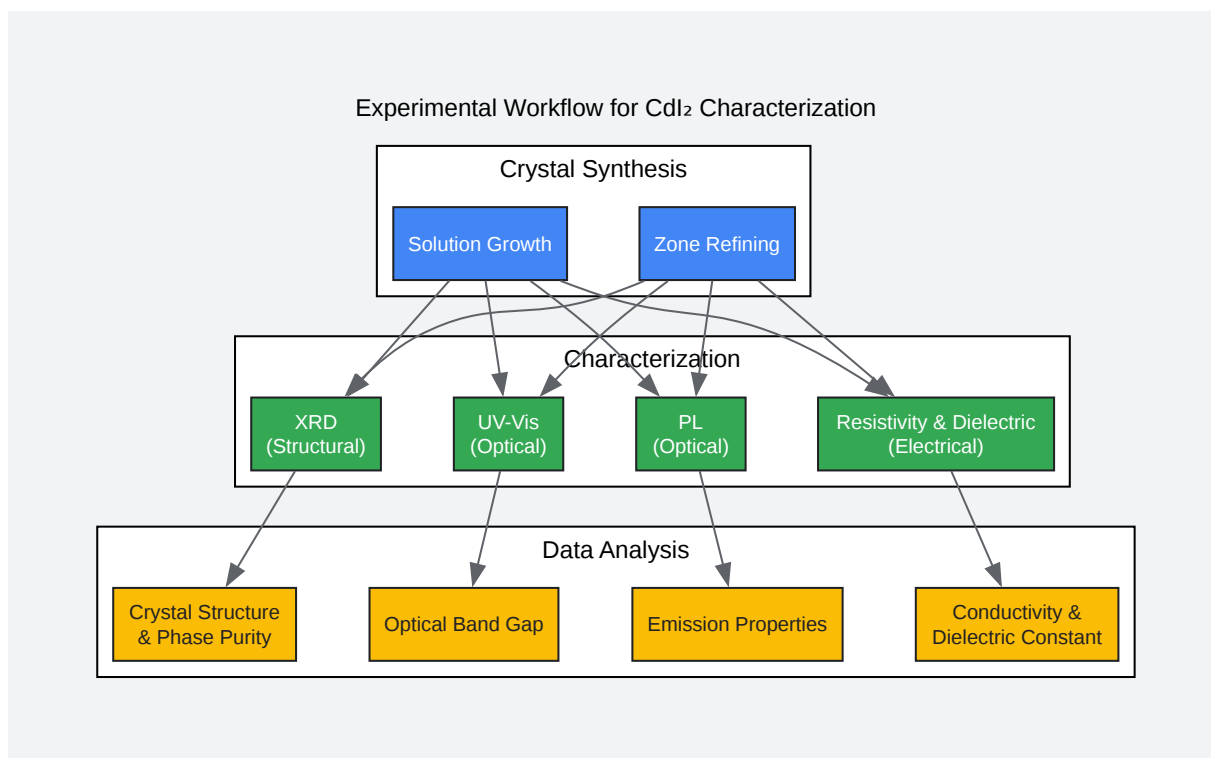
- Sample Preparation: Place a thin, flat sample of **cadmium iodide** between two parallel conductive plates to form a capacitor.
- Measurement: Use an LCR meter, such as a Keithley 3330 LCZ meter, to measure the capacitance of the sample.<sup>[8]</sup>
- Calculation: Calculate the dielectric constant ( $\epsilon_r$ ) using the formula  $C = \epsilon_r \epsilon_0 (A/d)$ , where  $C$  is the capacitance,  $\epsilon_0$  is the permittivity of free space,  $A$  is the area of the plates, and  $d$  is the thickness of the sample.

## Visualizations



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Caption: Layered crystal structure of **cadmium iodide**.



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Caption: Workflow for CdI<sub>2</sub> synthesis and characterization.

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- To cite this document: BenchChem. [An In-depth Technical Guide to the Physical Properties of Cadmium Iodide Crystals]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b147898#physical-properties-of-cadmium-iodide-crystals]

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